

The Quina Retouch Method: A Technical Guide to its Origins and Development

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An in-depth analysis of the distinctive Middle Paleolithic tool-making technique, summarizing its core attributes, experimental replication, and functional applications.

The Quina retouch method, a hallmark of the Mousterian industry, represents a significant technological adaptation by Neanderthals during the Middle Paleolithic.^[1] First described by François Bordes, this technique is characterized by the production of thick, wide flakes with a distinctive steep, overlapping "scalar" or "stepped" retouch, known as *écaillouse scalariforme*.^[1] This guide provides a comprehensive overview of the origins, development, and technical aspects of the Quina retouch method, drawing on morphometric data, experimental protocols, and functional analyses from key archaeological sites.

Origins and Chrono-Cultural Context

The Quina Mousterian is primarily associated with Neanderthals and is a significant variant of the Mousterian technocomplex.^[1] In Southern France, Quina assemblages are predominantly dated to the Early Weichselian period, approximately 70,000-60,000 years before present (BP).^[1] In Belgium, these assemblages are more commonly found in the first half of the Middle Weichselian, around 60,000-45,000 BP.^[1] A notable assemblage has also been identified at the Axlør site in the Basque Country, Spain, dated to the end of Oxygen Isotope Stage 3 (around 44,000 BP).^[1]

For a long time, the Quina technology was considered a Western and Southern European phenomenon. However, the recent discovery of a complete Quina technological system at the Longtan site in Southwest China, dated to approximately 60,000-50,000 BP, has challenged

this view, suggesting a much wider geographical distribution and more diverse human dynamics in the Late Pleistocene of East Asia.^[1]^[2] This finding indicates that either the technology was transmitted over vast distances or that it was independently developed by different hominin populations.^[2]

The Chaîne Opératoire of Quina Tool Production

The operational sequence, or Chaîne Opératoire, of the Quina method reveals a series of deliberate technological choices aimed at producing robust and durable tools. A defining characteristic is the emphasis on producing thick and wide flakes, often retaining cortex.^[1] Unlike Levallois technology, the Quina method typically exhibits a low Levallois index (less than 10%).^[1]

The production sequence can be summarized as follows:

- **Raw Material Procurement:** Neanderthals selected raw materials suitable for producing large, thick flakes. While local materials were often used, there is evidence for the transport of specific high-quality flint over considerable distances, indicating a planned and thoughtful approach to raw material acquisition.
- **Blank Production:** The primary reduction strategy focused on obtaining thick, often asymmetrical flakes. This was achieved without the elaborate core preparation characteristic of the Levallois method.
- **Retouching:** The defining feature of the Quina method is the application of steep, scalar retouch to the edges of the thick flakes. This retouch is invasive and creates overlapping scars that often end in hinge or step terminations. This process results in a very robust and durable working edge.
- **Use and Resharpening:** Quina scrapers were versatile tools used for a variety of tasks, including butchery, hide scraping, and working wood and bone. The steep edge angle and robusticity of the tools allowed for repeated resharpening, extending their use-life.
- **Discard:** Tools were discarded after extensive use and multiple episodes of resharpening, often resulting in significantly reduced tool sizes.

Quina Tool Production: A Simplified Chaîne Opératoire.

Quantitative Analysis of Quina Scrapers

Morphometric studies of Quina scrapers have provided valuable insights into their design and function. A key area of investigation has been the relationship between the distinctive Quina retouch and the maintenance of the tool's edge angle during resharpening.

One hypothesis suggested that Quina retouch was a technique to maintain a steep, durable edge angle through multiple resharpening episodes. However, detailed quantitative analysis of scrapers from the Roc de Marsal site in southwest France has challenged this notion. The study found that when the effects of reduction intensity and flake thickness are controlled for, Quina retouch does not have a significant impact on the retouched edge angle. Instead, the generally higher edge angles observed on Quina scrapers are a consequence of continuous reduction and the use of thicker initial blanks.

Feature	Quina Scrapers	Non-Quina Scrapers	Source
Mean Thickness (mm)	14.10 ± 3.91	10.09 ± 4.44	Lin & Marreiros (2020)
Edge Angle Range	25° - 80°	-	Gould et al. (1971), lovita (2014)
Mean Edge Angle	40° - 60°	-	Gould et al. (1971), lovita (2014)

Table 1: Comparative Metrics of Quina and Non-Quina Scrapers.

Experimental Protocols

Replication of Quina Retouch

Experimental archaeology has been crucial in understanding the manufacturing process of Quina tools. The characteristic scalar/stepped retouch is believed to have been produced using a soft hammer, such as bone or antler.

A generalized protocol for replicating Quina retouch involves:

- **Blank Selection:** Choose a thick flint flake with a suitable platform for retouching. The thickness of the blank is a critical factor in achieving the characteristic stepped morphology.
- **Percussor Selection:** Utilize a soft hammer, such as a deer antler billet or a dense bone fragment. The use of a soft hammer allows for better control over flake removal and is thought to be essential for creating the invasive, scalar scars.
- **Retouching Technique:**
 - Position the flake on a supportive pad (e.g., leather) to dampen vibrations and prevent breakage.
 - Strike the edge of the flake with the soft hammer at a relatively steep angle. The blows should be directed inwards, away from the edge, to create invasive flakes.
 - Overlap the flake removals to create the characteristic stepped or scalar pattern. The sequence of flake removals is crucial for developing the final morphology of the retouched edge.
 - The process can be conceptualized in two stages: an initial series of removals that may create micro-denticulations, followed by a second series that regularizes the edge and produces the flat, stepped flaking pattern.^[3]

Use-Wear Analysis Methodology

Use-wear analysis of Quina scrapers aims to identify their function by examining the microscopic traces of wear on their working edges. This involves comparing the wear patterns on archaeological artifacts with those created on experimental tools used in controlled settings.

A typical use-wear analysis protocol includes:

- **Artifact Selection and Cleaning:** Select well-preserved archaeological specimens. The tools are carefully cleaned to remove any post-depositional residues. This may involve washing with water and a neutral detergent, followed by immersion in an ultrasonic bath.
- **Microscopic Examination:** The edges of the tools are examined under a stereomicroscope at low magnifications (up to 50x) and a metallurgical microscope at high magnifications (100x-

500x) to identify use-wear traces such as polish, striations, edge rounding, and micro-flaking.

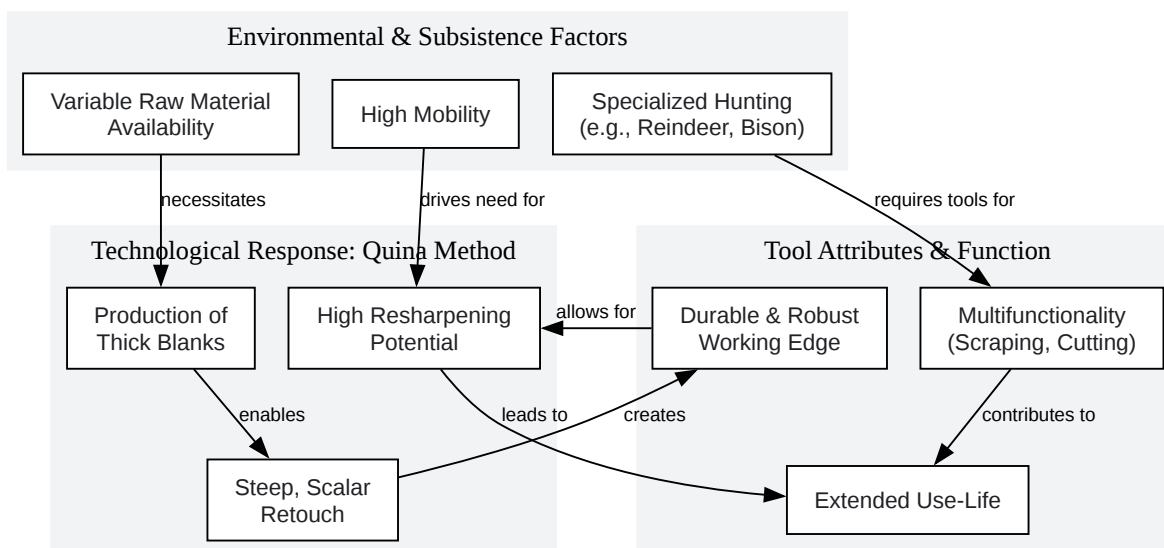
- Experimental Program:
 - Replicate Quina scrapers using authentic materials and techniques.
 - Use the experimental tools to perform a variety of tasks on different materials thought to be relevant to Neanderthal subsistence activities, such as butchering animals, scraping fresh and dry hides, and working wood and bone.
 - Carefully document the duration of each task, the angle of use, and the specific motions employed (e.g., scraping, cutting).
- Comparative Analysis: Compare the use-wear traces on the archaeological tools with the reference collection of experimental tools. The location, distribution, and characteristics of the wear patterns are used to infer the function of the archaeological specimens.

Functional and Technological Relationships

The Quina retouch method was not an isolated technological trait but was part of a broader adaptive strategy. Its development and application were influenced by a range of factors, including raw material availability, subsistence strategies, and mobility patterns.

The functional versatility of Quina scrapers is a key aspect of this technological system. Use-wear analyses from sites like Qesem Cave in Israel and Longtan in China have shown that these tools were used for a wide range of activities, including processing both hard materials (bone, antler, wood) and soft materials (meat, hides, non-woody plants).[3][4] This suggests that Quina scrapers were multifunctional tools, well-suited to the diverse needs of mobile hunter-gatherer groups.

The preference for thick blanks and the ability to extensively resharpen the tools are linked to raw material economy and mobility. By creating durable, long-lasting tools, Neanderthals could maximize the utility of their raw materials and reduce the need to constantly procure new stone. This would have been particularly advantageous for highly mobile groups operating in environments where high-quality raw materials were not always readily available.



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Functional and Technological Relationships of the Quina Method.

Conclusion

The Quina retouch method represents a sophisticated and adaptable technological system developed by Neanderthals. It was not simply a stylistic variation but a deliberate and efficient solution to the challenges of a mobile hunter-gatherer lifestyle in the variable environments of the Middle Paleolithic. Through the production of robust, durable, and multifunctional tools, the Quina method provided a reliable and long-lasting toolkit that maximized the utility of raw materials and supported a range of subsistence-related activities. The ongoing discovery of Quina assemblages in new geographical regions underscores the importance of this technology in our understanding of Neanderthal behavior and the broader patterns of human evolution during the Late Pleistocene.

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